

# Application Notes and Protocols for ML315 Hydrochloride

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## Compound of Interest

Compound Name: ML 315 hydrochloride

Cat. No.: B2741052

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## Abstract

ML315 hydrochloride is a potent inhibitor of Cdc2-like kinases (Clk) and dual-specificity tyrosine-phosphorylation-regulated kinases (DYRK), playing a critical role in the regulation of cellular processes such as pre-mRNA splicing and cell cycle control. These application notes provide detailed protocols for the preparation of a stock solution of ML315 hydrochloride, ensuring accurate and reproducible experimental outcomes. Additionally, we summarize its key chemical and biological properties and provide an overview of the signaling pathways it modulates.

## Chemical and Physical Properties

A comprehensive understanding of the chemical and physical properties of ML315 hydrochloride is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>13</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>2</sub> · HCl	[1]
Molecular Weight	410.68 g/mol	[1][2]
CAS Number	1440251-53-5	[1][3]
Appearance	Solid	[4]
Purity	≥98% (HPLC)	[2]
Solubility	DMSO: up to 100 mM (37.42 mg/mL) Ethanol: up to 50 mM (18.71 mg/mL)	[2]

## Biological Activity

ML315 hydrochloride is a selective inhibitor of Clk and DYRK kinases. The half-maximal inhibitory concentrations (IC<sub>50</sub>) are detailed below.

Kinase Target	IC <sub>50</sub> (nM)
Clk1	68
Clk4	68
Clk2	231
Dyrk1A	282
Dyrk1B	1156

Data sourced from Tocris Bioscience.

The inhibition of these kinases affects crucial cellular signaling pathways involved in gene expression and cell proliferation.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of ML315 hydrochloride in dimethyl sulfoxide (DMSO).

Materials:

- ML315 hydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated precision balance
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Safety Precautions: Before starting, ensure you are wearing appropriate PPE. Handle ML315 hydrochloride powder in a chemical fume hood to avoid inhalation.
- Weighing the Compound:
  - Tare the sterile vial on the precision balance.
  - Carefully weigh the desired amount of ML315 hydrochloride powder into the vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.107 mg of ML315 hydrochloride (Molecular Weight = 410.68 g/mol ).
  - Calculation:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$   
 $= 10 \text{ mmol/L} \times 0.001 \text{ L} \times 410.68 \text{ g/mol} = 4.107 \text{ mg}$
- Dissolving the Compound:

- Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the ML315 hydrochloride powder. For a 10 mM solution with 4.107 mg of the compound, add 1 mL of DMSO.
- Cap the vial securely.
- Ensuring Complete Dissolution:
  - Vortex the solution for 30-60 seconds to facilitate dissolution.
  - Visually inspect the solution to ensure that all the powder has dissolved completely and the solution is clear. If necessary, gently warm the solution in a 37°C water bath for a few minutes and vortex again.
- Storage:
  - For short-term storage (up to 1 month), store the stock solution at -20°C.[\[4\]](#)
  - For long-term storage (up to 6 months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[4\]](#)
  - Protect the solution from light.

## Preparation of Working Solutions

To prepare a working solution for cell-based assays, dilute the 10 mM stock solution in the appropriate cell culture medium.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically  $\leq 0.5\%$ ) to avoid solvent-induced cytotoxicity.
- Perform serial dilutions to achieve the desired final concentration accurately.
- Always prepare fresh working solutions from the frozen stock on the day of the experiment.

Example: Preparation of a 10  $\mu$ M working solution in 10 mL of cell culture medium:

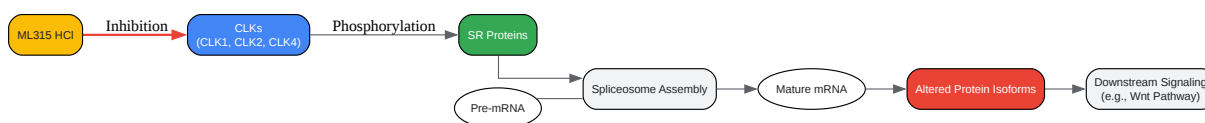
- Thaw the 10 mM stock solution of ML315 hydrochloride at room temperature.
- In a sterile 15 mL conical tube, add 9.99 mL of pre-warmed cell culture medium.
- Add 10  $\mu$ L of the 10 mM stock solution to the 10 mL of cell culture medium.
- Mix thoroughly by gentle inversion. The final concentration will be 10  $\mu$ M with a DMSO concentration of 0.1%.

## Signaling Pathways

ML315 hydrochloride inhibits Clk and DYRK kinases, which are key regulators of distinct signaling pathways.

### CLK-Mediated Pre-mRNA Splicing

Cdc2-like kinases (CLKs) are crucial for the regulation of pre-mRNA splicing. They phosphorylate serine/arginine-rich (SR) proteins, which are essential components of the spliceosome.[5] Inhibition of CLKs by ML315 can lead to alterations in alternative splicing, affecting the expression of various protein isoforms. This can impact numerous downstream signaling pathways, including the Wnt signaling pathway.[5][6]



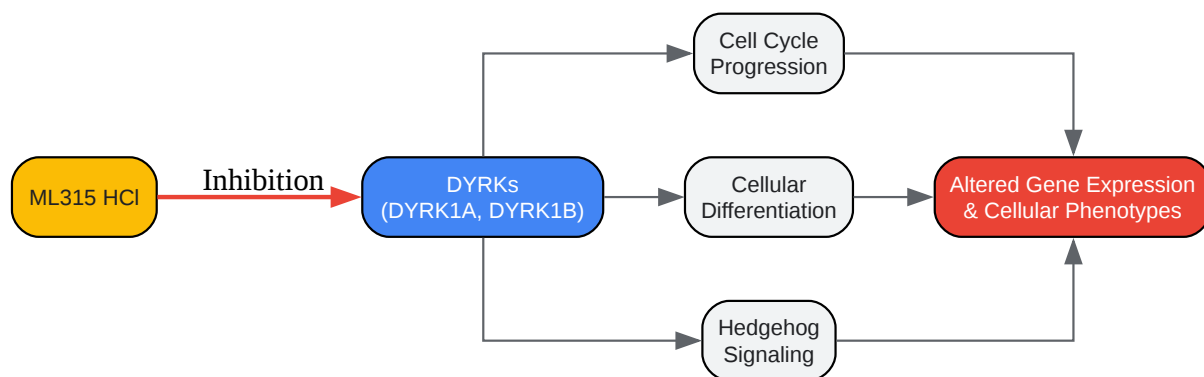
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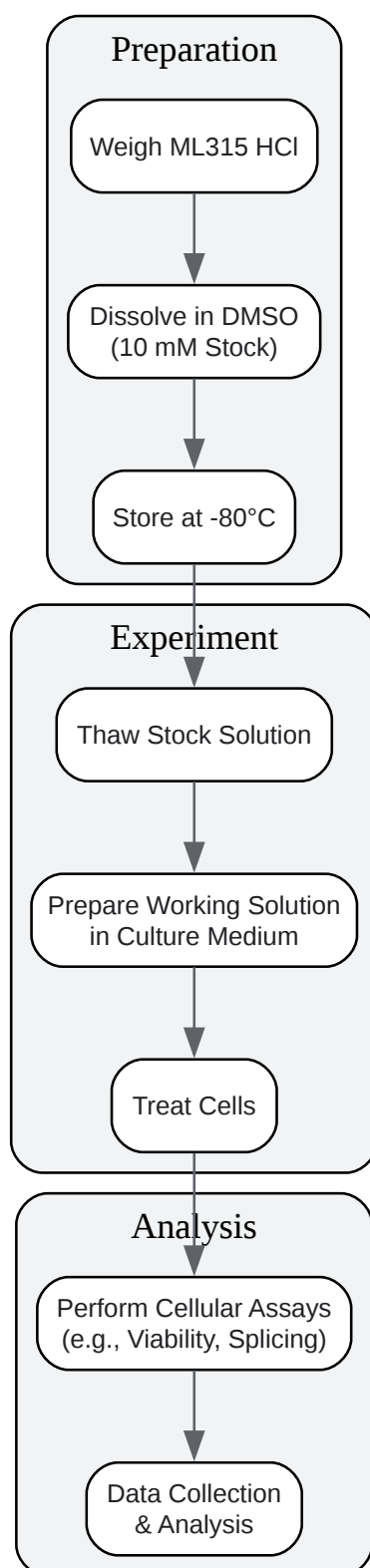
Caption: Inhibition of CLK kinases by ML315 hydrochloride.

### DYRK-Modulated Cellular Processes

Dual-specificity tyrosine-phosphorylation-regulated kinases (DYRKs) are involved in a wide array of cellular processes, including cell cycle regulation, cell differentiation, and the

Hedgehog signaling pathway.[1][4] By inhibiting DYRKs, ML315 can influence these fundamental cellular functions.





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